

Spectroscopic Profile of 5-Bromo-3,3-difluoroindoline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-3,3-difluoroindoline

Cat. No.: B11770351

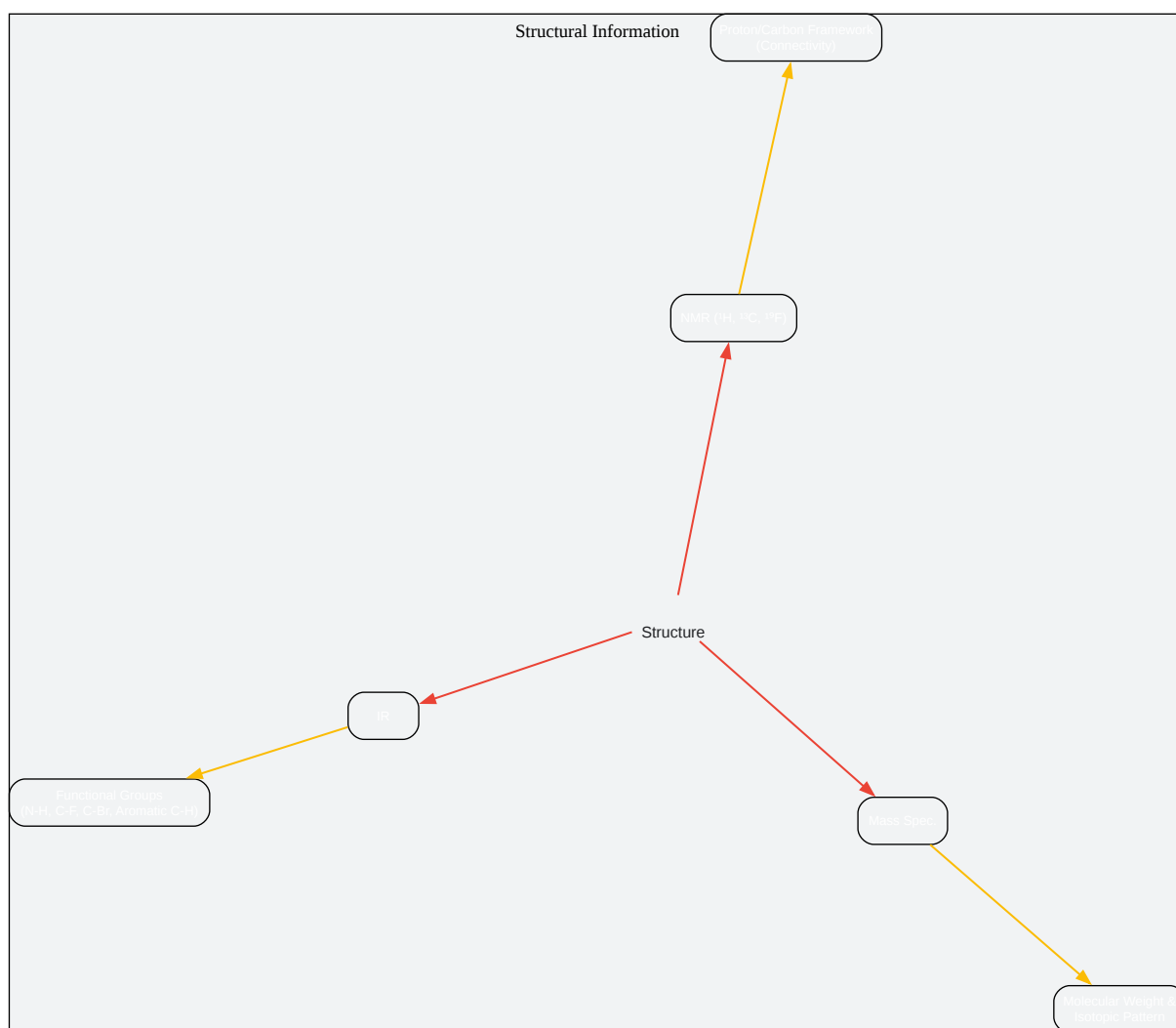
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Introduction

5-Bromo-3,3-difluoroindoline is a halogenated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The introduction of fluorine atoms at the C3 position of the indoline scaffold can profoundly influence the molecule's conformational preferences, metabolic stability, and lipophilicity, making it a valuable building block for the synthesis of novel therapeutic agents. This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **5-Bromo-3,3-difluoroindoline**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended for researchers, scientists, and drug development professionals to facilitate the structural elucidation and characterization of this and similar fluorinated molecules.

Molecular Structure and Spectroscopic Correlation

The structural features of **5-Bromo-3,3-difluoroindoline** directly influence its spectroscopic signatures. The following diagram illustrates the molecular structure and the key correlations that will be explored with different spectroscopic techniques.



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Caption: Molecular structure of **5-Bromo-3,3-difluoroindoline** and its correlation with spectroscopic analysis techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **5-Bromo-3,3-difluoroindoline**, ^1H , ^{13}C , and ^{19}F NMR are all highly informative. The predicted spectral data are based on the analysis of structurally related compounds, including 5-bromoindoline and various 3,3-difluoroindoline derivatives.

Predicted ^1H NMR Spectroscopic Data

The ^1H NMR spectrum will provide information about the number of different types of protons and their connectivity.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
N-H	~4.0 - 5.0	Broad Singlet	-
H-2	~3.6 - 3.8	Triplet	$J_{\text{H-F}} = \sim 7\text{-}9\text{ Hz}$
H-4	~7.2 - 7.4	Doublet	$J_{\text{H-H}} = \sim 1.5\text{-}2.0\text{ Hz}$
H-6	~7.0 - 7.2	Doublet of Doublets	$J_{\text{H-H}} = \sim 8.0\text{-}8.5\text{ Hz}$, $J_{\text{H-H}} = \sim 1.5\text{-}2.0\text{ Hz}$
H-7	~6.6 - 6.8	Doublet	$J_{\text{H-H}} = \sim 8.0\text{-}8.5\text{ Hz}$

Causality behind Experimental Choices: The chemical shifts are influenced by the electron-withdrawing effects of the bromine and fluorine atoms. The multiplicity of the H-2 protons is expected to be a triplet due to coupling with the two adjacent fluorine atoms.

Predicted ^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum will reveal the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity (due to C-F coupling)
C-2	~50 - 55	Triplet (JC-F = ~25-30 Hz)
C-3	~105 - 110	Triplet (JC-F = ~240-250 Hz)
C-3a	~130 - 135	Singlet
C-4	~125 - 130	Singlet
C-5	~115 - 120	Singlet
C-6	~128 - 133	Singlet
C-7	~110 - 115	Singlet
C-7a	~145 - 150	Singlet

Causality behind Experimental Choices: The C-3 carbon, directly attached to two fluorine atoms, will exhibit a large one-bond C-F coupling constant and will be significantly shifted downfield. The C-2 carbon will show a smaller two-bond C-F coupling.

Predicted ^{19}F NMR Spectroscopic Data

^{19}F NMR is a crucial technique for the characterization of fluorinated compounds due to its high sensitivity and wide chemical shift range.[\[1\]](#)[\[2\]](#)

Fluorine Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
C3-F	~ -90 to -110	Triplet	JF-H = ~7-9 Hz

Causality behind Experimental Choices: The chemical shift of the fluorine atoms is highly dependent on their electronic environment. The geminal difluoro group at an aliphatic carbon in a five-membered ring is expected in this region. The multiplicity will be a triplet due to coupling with the adjacent H-2 protons.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation:
 - Weigh approximately 5-10 mg of **5-Bromo-3,3-difluoroindoline** for ^1H NMR and 20-30 mg for ^{13}C and ^{19}F NMR.
 - Dissolve the sample in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean, dry NMR tube.
 - Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.
- Instrument Setup and Data Acquisition:
 - Acquire spectra on a 400 MHz or higher field NMR spectrometer.
 - For ^1H NMR, use a standard pulse sequence with a spectral width of ~12 ppm.
 - For ^{13}C NMR, use a proton-decoupled pulse sequence with a spectral width of ~220 ppm.
 - For ^{19}F NMR, use a proton-decoupled pulse sequence with a spectral width of ~250 ppm, referenced to an external standard like CFCl_3 .
 - Optimize acquisition parameters such as the number of scans, acquisition time, and relaxation delay to achieve an adequate signal-to-noise ratio.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3350 - 3450	N-H Stretch	Secondary Amine (Indoline N-H)
3050 - 3150	C-H Stretch	Aromatic C-H
2850 - 2960	C-H Stretch	Aliphatic C-H (in the indoline ring)
1600 - 1620	C=C Stretch	Aromatic Ring
1470 - 1500	C=C Stretch	Aromatic Ring
1100 - 1250	C-F Stretch	Gem-difluoro group
800 - 850	C-H Bend (out-of-plane)	Substituted Aromatic Ring
550 - 650	C-Br Stretch	Aryl Bromide

Causality behind Experimental Choices: The presence of a sharp band in the 3350-3450 cm⁻¹ region is indicative of the N-H stretch of the indoline ring. Strong absorptions in the 1100-1250 cm⁻¹ range are characteristic of C-F stretching vibrations.[3] The C-Br stretch is expected at lower wavenumbers.[4]

Experimental Protocol for IR Data Acquisition (ATR)

- Sample Preparation:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
 - Place a small amount of solid **5-Bromo-3,3-difluoroindoline** onto the ATR crystal.
 - Apply firm, even pressure using the press arm to ensure good contact between the sample and the crystal.
- Instrument Setup and Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.

- Collect the sample spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio.
- The spectrum is usually recorded in the 4000-400 cm^{-1} range.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information based on its fragmentation pattern.

Predicted Mass Spectrometric Data

- Molecular Formula: $\text{C}_8\text{H}_7\text{BrF}_2\text{N}$
- Molecular Weight: 233.97 g/mol (for ^{79}Br) and 235.97 g/mol (for ^{81}Br)
- Expected Molecular Ion (M^+): A characteristic pair of peaks of nearly equal intensity at m/z 234 and 236, corresponding to the presence of the ^{79}Br and ^{81}Br isotopes, respectively.[\[5\]](#)[\[6\]](#)
- Key Fragmentation Pathways:
 - Loss of a fluorine atom: $[\text{M}-\text{F}]^+$
 - Loss of a bromine atom: $[\text{M}-\text{Br}]^+$
 - Retro-Diels-Alder type fragmentation of the indoline ring.

Experimental Protocol for MS Data Acquisition (EI-MS)

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- Ionization:
 - Utilize Electron Impact (EI) ionization at a standard energy of 70 eV.
- Mass Analysis:

- Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-300).
- Data Analysis:
 - Analyze the resulting mass spectrum for the molecular ion peaks and characteristic fragment ions.
 - Confirm the presence of bromine by observing the M and M+2 isotopic pattern.

Conclusion

This technical guide provides a detailed predicted spectroscopic profile of **5-Bromo-3,3-difluoroindoline** based on established principles of NMR, IR, and MS, and by drawing comparisons with structurally related molecules. The provided experimental protocols offer a self-validating system for the acquisition of high-quality data. This information is intended to serve as a valuable resource for scientists engaged in the synthesis, characterization, and application of this and other novel fluorinated heterocyclic compounds.

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